

# An In-depth Technical Guide to 3-(Hexyloxy)propylamine

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## Compound of Interest

Compound Name: 3-(Hexyloxy)propylamine

Cat. No.: B103770

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This technical guide provides a comprehensive overview of **3-(Hexyloxy)propylamine**, including its chemical identity, physicochemical properties, and key experimental protocols for its synthesis. This document is intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

## Chemical Identity

IUPAC Name: 3-hexoxypropan-1-amine[1]

Synonyms:

- 1-Propanamine, 3-(hexyloxy)-[1][2]
- 3-(Hexyloxy)-1-propanamine[1]
- 3-Hexoxypropylamine[1][2][3]
- 3-Aminopropyl hexyl ether[1]
- Hexyl 3-aminopropyl ether[2][3]

## Physicochemical Properties

The following table summarizes the key quantitative data for **3-(Hexyloxy)propylamine**.

Property	Value	Reference
Molecular Formula	C9H21NO	[1][2][4]
Molecular Weight	159.27 g/mol	[1][2][4]
CAS Number	16728-61-3	[1][2][3]
Boiling Point	210 °C / 1 mmHg	[3]
Density	1.17 g/cm <sup>3</sup>	[3]
Solubility	Soluble in 100% ethanol, dimethyl sulfoxide (100 mM), dimethyl formamide, chloroform, methanol, and ethanol (50 mM). Insoluble in water.	[3]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	8	[1]
Exact Mass	159.162314293 Da	[1]
XLogP3-AA	1.8	[1]

## Experimental Protocols: Synthesis of 3-(Hexyloxy)propylamine

The industrial synthesis of **3-(Hexyloxy)propylamine** is typically achieved through a two-step process involving the formation of a nitrile intermediate followed by its catalytic hydrogenation.

### Step 1: Synthesis of 3-(Hexyloxy)propionitrile

The initial step involves the synthesis of the precursor, 3-(hexyloxy)propionitrile. This is commonly prepared from 1-Hexanol.[5]

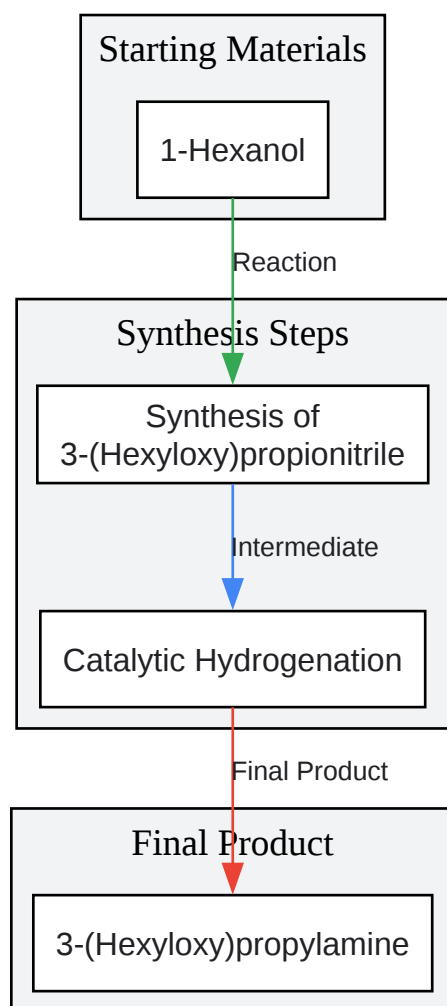
## Step 2: Catalytic Hydrogenation of 3-(Hexyloxy)propionitrile

The second and final step is the catalytic hydrogenation of the 3-(hexyloxy)propionitrile intermediate to yield **3-(Hexyloxy)propylamine**.<sup>[6]</sup>

- Catalyst: Raney nickel is a commonly used catalyst for this hydrogenation reaction.<sup>[6]</sup>
- Catalyst Modification: In industrial applications, the Raney nickel catalyst is often treated with an alkaline solution, such as potassium hydroxide (KOH), or with ammonia (NH<sub>3</sub>) to improve selectivity and yield.<sup>[6]</sup>
- Inhibitor: Liquid ammonia is a key inhibitor used in the industrial synthesis process.<sup>[6]</sup>

## Visualized Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **3-(Hexyloxy)propylamine**.



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Caption: General synthesis workflow for **3-(Hexyloxy)propylamine**.

## Applications

**3-(Hexyloxy)propylamine** has several industrial applications, including:

- Corrosion inhibitor in metalworking fluids.[3]
- Antistatic agent.[3]
- Additive for fuels and lubricants.[3]

- Intermediate for the synthesis of surfactants, textile foaming agents, ethoxylates, and agricultural chemicals.[3]
- Crosslinking agent for epoxy resins.[3]

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## References

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